

Application Notes and Protocols for STC314 Experiments

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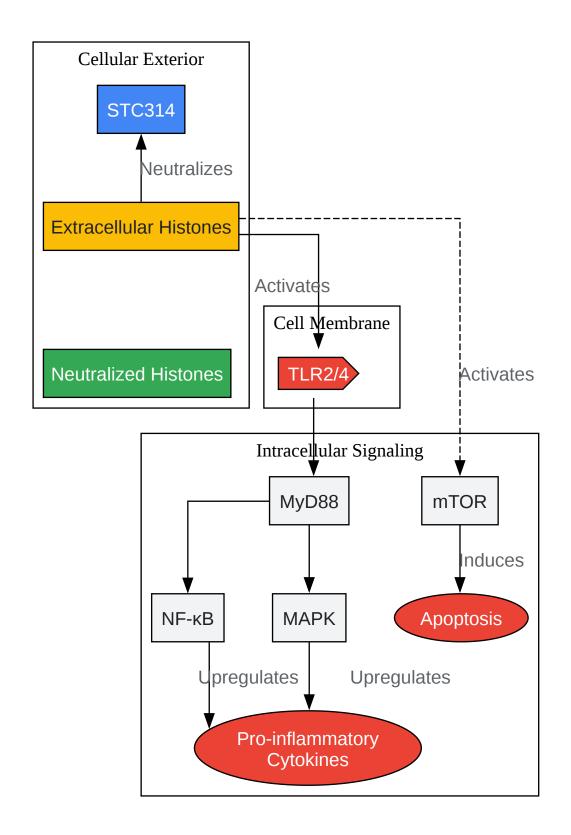
Introduction

STC314 is a novel investigational drug that functions as a polyanionic agent designed to neutralize the pathological effects of extracellular histones.[1] Extracellular histones are released from damaged or dying cells during various inflammatory conditions, such as sepsis and acute lung injury, where they act as damage-associated molecular patterns (DAMPs).[2][3] By binding to and neutralizing these histones, STC314 inhibits downstream inflammatory signaling, cellular damage, and organ dysfunction.[1] These application notes provide detailed protocols and guidance on the use of appropriate positive and negative controls for in vitro experiments investigating the anti-inflammatory, anti-apoptotic, and metabolic effects of STC314.

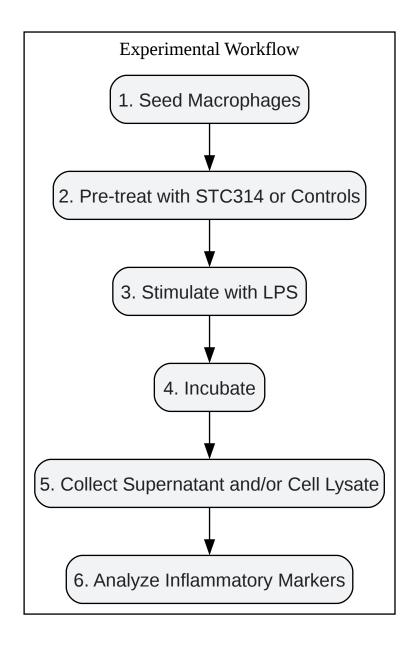
Mechanism of Action of Extracellular Histones and STC314 Intervention

Extracellular histones exert their cytotoxic effects through various mechanisms, including the activation of inflammatory signaling pathways and the induction of apoptosis. **STC314**, by electrostatically interacting with and neutralizing these histones, is expected to mitigate these downstream effects.[1]

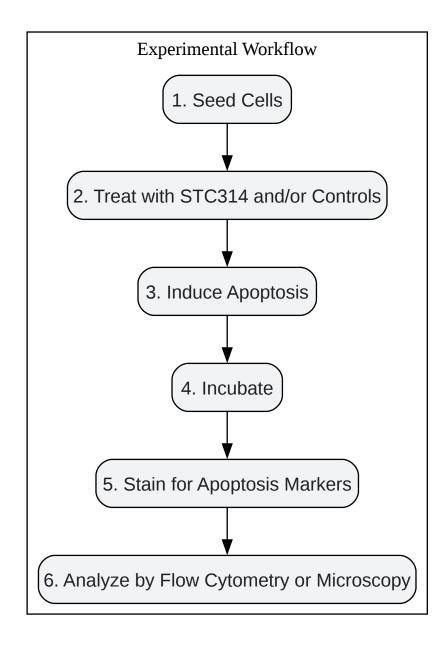




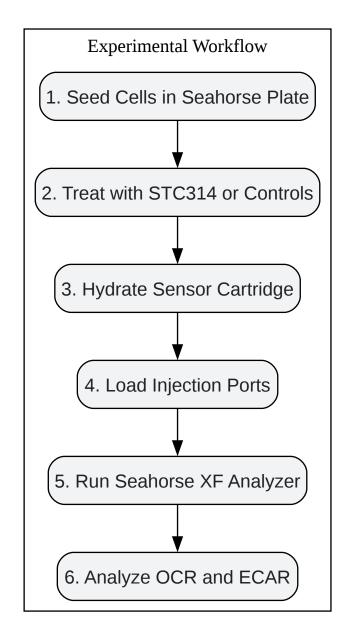












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